

Essential Safety and Operational Guide for Handling VU0467485

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Compound of Interest

Compound Name: VU0467485

Cat. No.: B611759

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **VU0467485**, a potent, selective, and orally bioavailable muscarinic acetylcholine receptor 4 (M4) positive allosteric modulator (PAM)[1][2]. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

VU0467485 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[3]. Appropriate personal protective equipment is mandatory to minimize exposure risks.

Recommended Personal Protective Equipment[3]

PPE Category	Item	Specification
Eye Protection	Safety Goggles	With side-shields
Hand Protection	Protective Gloves	Chemically resistant
Body Protection	Impervious Clothing	Lab coat or gown
Respiratory	Suitable Respirator	Use in well-ventilated areas. If dust or aerosols may be generated, a respirator is required.

Hazard Summary^[3]

Hazard Class	Statement
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)
Acute Aquatic Toxicity	Category 1 (Very toxic to aquatic life)
Chronic Aquatic Toxicity	Category 1 (Very toxic to aquatic life with long lasting effects)

Operational and Disposal Plans

Strict adherence to the following procedures is necessary for the safe handling and disposal of **VU0467485**.

Handling and Storage

Safe handling and storage are crucial to maintain the stability of **VU0467485** and prevent accidental exposure.

Handling Precautions

Precaution	Description
Ventilation	Use only in areas with appropriate exhaust ventilation.
Contact Avoidance	Avoid contact with eyes, skin, and clothing. Avoid inhalation of dust and aerosols.
Hygiene	Do not eat, drink, or smoke when using this product. Wash skin thoroughly after handling.

Storage Conditions

Form	Storage Temperature	Duration
Powder	-20°C	
In Solvent	-80°C	Up to 6 months
In Solvent	-20°C	Up to 1 month

First Aid Measures

In case of exposure, immediate action is required.

Exposure Response

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
Eye Contact	Remove contact lenses, flush eyes immediately with large amounts of water. Seek medical attention.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing.
Inhalation	Move to fresh air.

Disposal Plan

VU0467485 and its containers must be disposed of as hazardous waste.

Disposal Guidelines

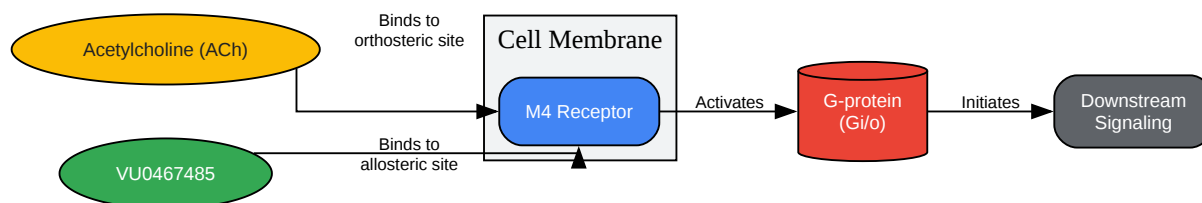
Waste Type	Disposal Method
Unused Product	Dispose of contents/container to an approved waste disposal plant.
Contaminated PPE	Dispose of as hazardous waste in accordance with local regulations.
Spillage	Collect spillage. Avoid release to the environment.

Experimental Information

VU0467485 acts as a positive allosteric modulator at the M4 muscarinic acetylcholine receptor. This means it potentiates the activity of the endogenous ligand, acetylcholine (ACh), at this receptor.

Mechanism of Action Visualization

The following diagram illustrates the signaling pathway involving **VU0467485**.



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Caption: Mechanism of **VU0467485** as an M4 PAM.

Experimental Protocols

While specific, detailed experimental protocols are proprietary and depend on the research context, the general approach to characterizing a PAM like **VU0467485** involves assessing its effect on the concentration-response curve of the endogenous agonist.

General Protocol for In Vitro PAM Assay:

- Cell Culture: Utilize a cell line stably expressing the human or rat M4 receptor.
- Agonist Preparation: Prepare a range of concentrations of acetylcholine (ACh).
- PAM Preparation: Prepare a fixed concentration of **VU0467485**.
- Assay:
 - Plate the cells and allow them to adhere.
 - Add **VU0467485** to the appropriate wells.
 - Add the various concentrations of ACh.
 - Include control wells with only ACh and no PAM.
- Signal Detection: Measure the cellular response (e.g., calcium flux, IP1 accumulation) using a suitable detection method.
- Data Analysis:
 - Plot the concentration-response curves for ACh in the presence and absence of **VU0467485**.
 - Determine the EC50 values for ACh under both conditions.
 - A leftward shift in the ACh EC50 in the presence of **VU0467485** indicates positive allosteric modulation.

Pharmacokinetic Data (Rat Model)

Parameter	Value
Dose (oral)	3 mg/kg
C _{max}	1.2 µM
AUC _{0-inf}	3.8 µM·h
t _{1/2}	4.2 hours

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